

2-Bromo-1-phenylbutan-1-one CAS number 877-35-0

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-1-phenylbutan-1-one

Cat. No.: B142206

[Get Quote](#)

An In-depth Technical Guide to **2-Bromo-1-phenylbutan-1-one** (CAS 877-35-0)

Foreword for the Advanced Practitioner

This document serves as a comprehensive technical guide for researchers, medicinal chemists, and process development scientists working with **2-Bromo-1-phenylbutan-1-one**. As a reactive α -bromoketone, this compound is a versatile intermediate with significant applications in pharmaceutical synthesis and as a building block for complex organic scaffolds. Our objective is to move beyond a simple recitation of properties and provide a synthesized, field-proven perspective on its synthesis, reactivity, handling, and analytical characterization. The causality behind procedural choices is emphasized to empower researchers to not only replicate but also adapt these methodologies for novel applications.

Core Compound Profile & Physicochemical Attributes

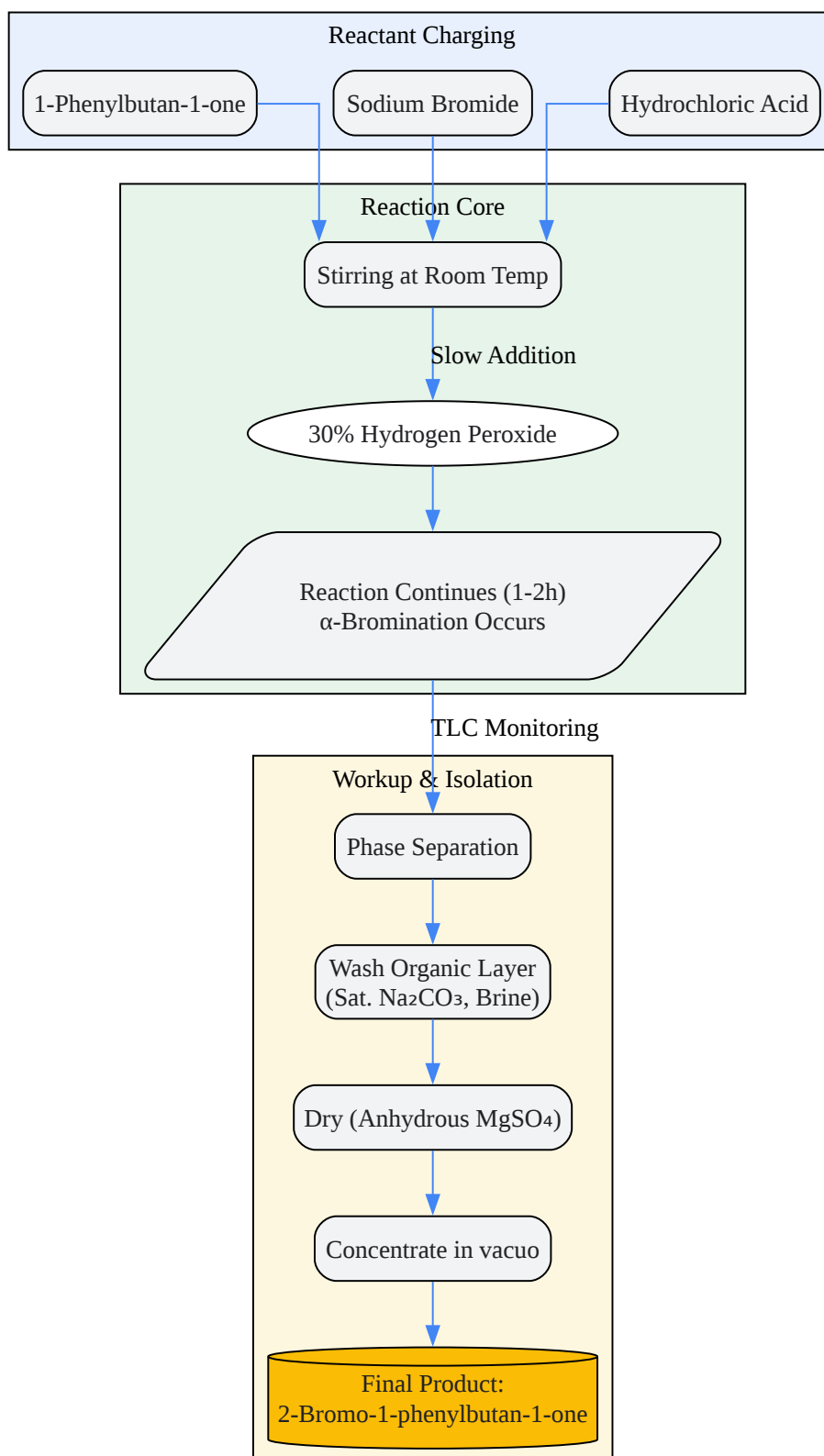
2-Bromo-1-phenylbutan-1-one, also known as α -Bromobutyrophenone, is an organic compound characterized by a butyrophenone core with a bromine substituent at the alpha position to the carbonyl group.^[1] This structural arrangement is the primary determinant of its chemical reactivity, making the alpha-carbon a potent electrophilic site.^[1] The compound typically presents as a colorless to pale yellow liquid or low-melting solid.^{[1][2]}

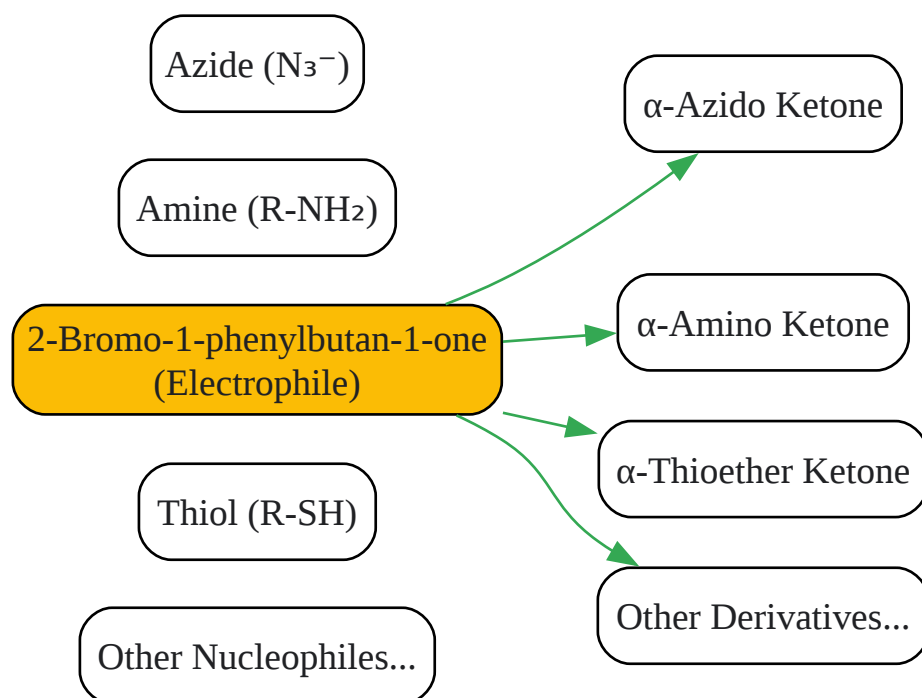
Property	Value	Source(s)
CAS Number	877-35-0	[1][2]
Molecular Formula	C ₁₀ H ₁₁ BrO	[1][3]
Molecular Weight	227.10 g/mol	[1][3][4]
IUPAC Name	2-bromo-1-phenylbutan-1-one	[1]
Synonyms	α -Bromobutyrophenone, 2-Bromobutyrophenone	[1][5]
Appearance	Colorless to Pale Yellow Liquid/Oil	[1][2][6]
Melting Point	36 °C	[2]
Boiling Point	145-147 °C @ 14 Torr	[2]
Density	~1.37 g/cm ³	[2]
Solubility	Soluble in methanol, chloroform, dichloromethane	[2]
Storage	Refrigerated (2-8 °C)	[2]

Synthesis Methodology: The α -Bromination of Butyrophenone

The most direct and common synthesis of **2-Bromo-1-phenylbutan-1-one** involves the α -bromination of its parent ketone, 1-phenylbutan-1-one (butyrophenone or valerophenone). While classic methods might employ elemental bromine, a more controlled, safer, and high-yield approach utilizes an in-situ generation of the brominating agent or a stable brominating complex.[1][7] The reaction mechanism under acidic conditions proceeds through an enol intermediate, which then performs a nucleophilic attack on the electrophilic bromine source.[8]

Workflow for Synthesis via Oxidative Bromination





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy 2-Bromo-1-phenylbutan-1-one | 877-35-0 [smolecule.com]
- 2. 2-Bromo-1-phenylbutan-1-one , 877-35-0 - CookeChem [cookechem.com]
- 3. scbt.com [scbt.com]
- 4. 2-Bromo-1-phenylbutan-1-one | C₁₀H₁₁BrO | CID 52696 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-bromobutyrophenone | 877-35-0 [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. 2-Bromo-1-phenyl-pentan-1-one synthesis - chemicalbook [chemicalbook.com]

- 8. Application of α -bromination reaction on acetophenone derivatives in experimental teaching: a chemical innovation experiment engaging junior undergraduates - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Bromo-1-phenylbutan-1-one CAS number 877-35-0]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142206#2-bromo-1-phenylbutan-1-one-cas-number-877-35-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com